

# An In-depth Technical Guide to 2,6-Dimethoxybenzonitrile (CAS: 16932-49-3)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dimethoxybenzonitrile

Cat. No.: B106112

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2,6-Dimethoxybenzonitrile**, a key chemical intermediate with applications in organic synthesis and medicinal chemistry. This document details its physicochemical properties, spectroscopic data, synthesis protocols, and its role as a scaffold in the development of bioactive molecules. All quantitative data is presented in structured tables for clarity. Detailed experimental methodologies are provided, and key synthetic workflows are visualized using Graphviz diagrams.

## Chemical and Physical Properties

**2,6-Dimethoxybenzonitrile** is a white to off-white crystalline solid. Its core structure consists of a benzene ring substituted with two methoxy groups and a nitrile group at positions 2, 6, and 1, respectively.

| Property          | Value                                         | Reference(s) |
|-------------------|-----------------------------------------------|--------------|
| CAS Number        | 16932-49-3                                    | [1][2]       |
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub> | [1][2]       |
| Molecular Weight  | 163.17 g/mol                                  | [1][2]       |
| Melting Point     | 118-123 °C                                    | [3][4]       |
| Boiling Point     | 310 °C                                        | [3]          |
| Appearance        | White to beige crystalline powder             | [5]          |
| Solubility        | Soluble in methanol                           | [5]          |
| InChI Key         | XHAHKSSLDJIEDH-UHFFFAOYSA-N                   | [2]          |
| Canonical SMILES  | <chem>COC1=C(C(=CC=C1)OC)C#N</chem>           | [6]          |

## Spectroscopic Data

The structural features of **2,6-Dimethoxybenzonitrile** have been elucidated using various spectroscopic techniques.

### <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>1</sup>H NMR spectrum of **2,6-Dimethoxybenzonitrile** in CDCl<sub>3</sub> typically exhibits three distinct signals corresponding to the aromatic protons and the methoxy protons.

| Chemical Shift (ppm) | Multiplicity | Integration | Assignment            | Reference(s) |
|----------------------|--------------|-------------|-----------------------|--------------|
| ~7.40                | t            | 1H          | H-4 (aromatic)        | [1][7]       |
| ~6.60                | d            | 2H          | H-3, H-5 (aromatic)   | [1][7]       |
| ~3.90                | s            | 6H          | 2 x -OCH <sub>3</sub> | [1][7]       |

Note: Chemical shifts are approximate and may vary slightly depending on the solvent and experimental conditions.

## <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>13</sup>C NMR spectrum provides detailed information about the carbon framework of the molecule.

| Chemical Shift (ppm) | Assignment        | Reference(s)                            |
|----------------------|-------------------|-----------------------------------------|
| ~161                 | C2, C6 (Ar-O)     | <a href="#">[5]</a> <a href="#">[8]</a> |
| ~133                 | C4 (Ar-H)         | <a href="#">[5]</a> <a href="#">[8]</a> |
| ~116                 | C1 (Ar-CN)        | <a href="#">[5]</a> <a href="#">[8]</a> |
| ~104                 | C3, C5 (Ar-H)     | <a href="#">[5]</a> <a href="#">[8]</a> |
| ~95                  | CN                | <a href="#">[5]</a> <a href="#">[8]</a> |
| ~56                  | -OCH <sub>3</sub> | <a href="#">[5]</a> <a href="#">[8]</a> |

Note: Chemical shifts are approximate and may vary depending on the solvent and experimental conditions.

## Infrared (IR) Spectroscopy

The IR spectrum of **2,6-Dimethoxybenzonitrile** displays characteristic absorption bands for its functional groups.

| Wavenumber (cm <sup>-1</sup> ) | Intensity | Assignment                           | Reference(s) |
|--------------------------------|-----------|--------------------------------------|--------------|
| ~3000-2800                     | Medium    | C-H stretch (aromatic and aliphatic) | [2][4][9]    |
| ~2230                          | Strong    | C≡N stretch (nitrile)                | [2][4][9]    |
| ~1600, ~1470                   | Medium    | C=C stretch (aromatic ring)          | [2][4][9]    |
| ~1280, ~1100                   | Strong    | C-O stretch (aryl ether)             | [2][4][9]    |

## Mass Spectrometry (MS)

Electron ionization mass spectrometry of **2,6-Dimethoxybenzonitrile** reveals a fragmentation pattern consistent with its structure.

| m/z | Proposed Fragment Ion                    | Reference(s)     |
|-----|------------------------------------------|------------------|
| 163 | [M] <sup>+</sup> (Molecular Ion)         | [10][11][12][13] |
| 148 | [M - CH <sub>3</sub> ] <sup>+</sup>      | [10][11][12][13] |
| 132 | [M - OCH <sub>3</sub> ] <sup>+</sup>     | [10][11][12][13] |
| 120 | [M - CH <sub>3</sub> - CO] <sup>+</sup>  | [10][11][12][13] |
| 102 | [M - 2CH <sub>3</sub> - CO] <sup>+</sup> | [10][11][12][13] |

## Experimental Protocols

### Synthesis from 2,6-Dichlorobenzonitrile

This method involves a nucleophilic aromatic substitution reaction.

Reaction:

Procedure:

- To a solution of 2,6-dichlorobenzonitrile (1.0 eq) in dry N,N-dimethylformamide (DMF), add sodium methoxide (2.2 eq).
- Heat the reaction mixture to 80-100 °C and stir for 4-6 hours under an inert atmosphere.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and pour it into ice-water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate) to afford **2,6-dimethoxybenzonitrile** as a white solid.

## Synthesis from 1,3-Dimethoxybenzene

This procedure involves ortho-lithiation followed by cyanation.

Reaction:

- $\text{C}_6\text{H}_4(\text{OCH}_3)_2 + n\text{-BuLi} \rightarrow \text{Li-C}_6\text{H}_3(\text{OCH}_3)_2 + \text{BuH}$
- $\text{Li-C}_6\text{H}_3(\text{OCH}_3)_2 + \text{TosCN} \rightarrow (\text{CH}_3\text{O})\text{-C}_6\text{H}_3(\text{OCH}_3)\text{-CN} + \text{LiOTs}$

Procedure:

- To a solution of 1,3-dimethoxybenzene (1.0 eq) in dry tetrahydrofuran (THF) under an inert atmosphere, add n-butyllithium (1.1 eq) dropwise at 0 °C.
- Stir the reaction mixture at room temperature for 2 hours.
- Cool the mixture to -78 °C and add a solution of p-toluenesulfonyl cyanide (TosCN) (1.2 eq) in dry THF dropwise.
- Allow the reaction to warm to room temperature and stir overnight.

- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate in vacuo.
- Purify the residue by flash chromatography (eluent: hexane/ethyl acetate) to yield **2,6-dimethoxybenzonitrile**.

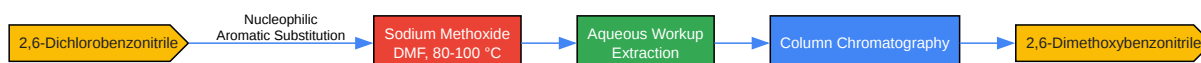
## Role in Drug Discovery and Medicinal Chemistry

While **2,6-Dimethoxybenzonitrile** itself has not been reported to possess significant biological activity, its rigid scaffold and the presence of versatile functional groups make it a valuable building block in the synthesis of more complex, biologically active molecules.<sup>[14][15][16][17]</sup> The dimethoxy-substituted phenyl ring is a common motif in many pharmaceutical agents, and the nitrile group can be readily converted into other functionalities such as amines, amides, or tetrazoles.

Derivatives of benzonitriles are known to exhibit a wide range of pharmacological activities, including as kinase inhibitors.<sup>[18][19][20][21]</sup> The 2,6-dimethoxy substitution pattern can influence the conformational preferences of the molecule, which can be crucial for binding to biological targets.

## Visualizations

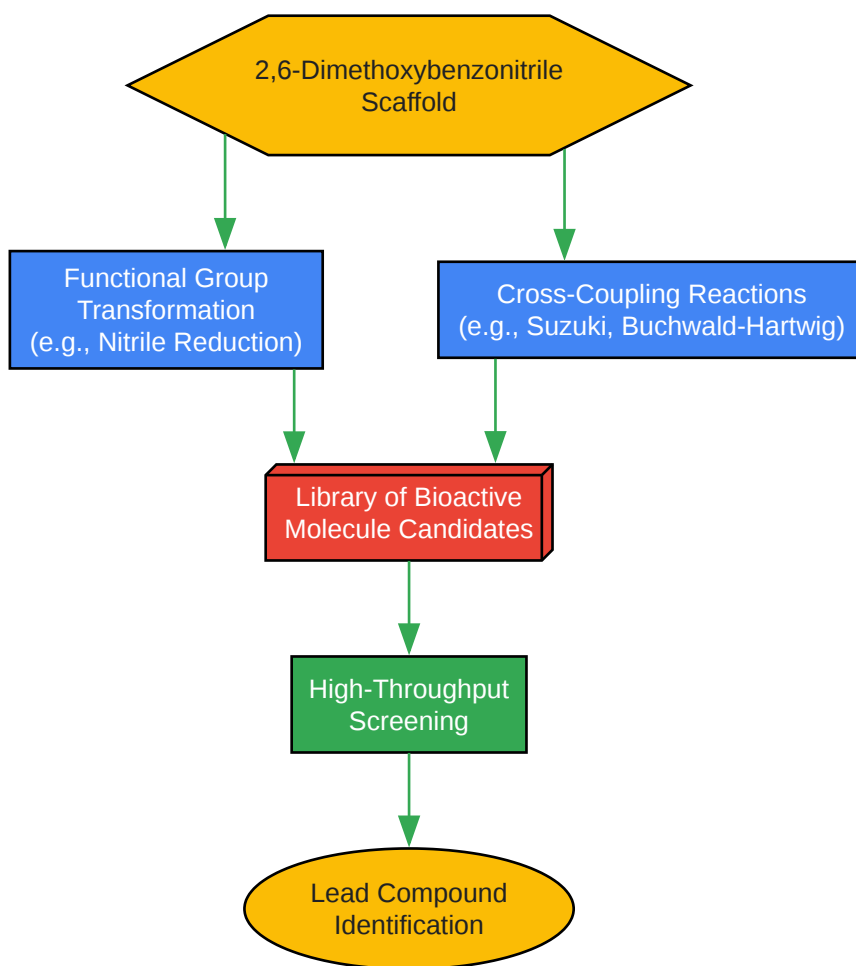
### Synthetic Workflow: From 2,6-Dichlorobenzonitrile



[Click to download full resolution via product page](#)

Caption: Synthesis of **2,6-Dimethoxybenzonitrile**.

## Role as a Scaffold in Medicinal Chemistry



[Click to download full resolution via product page](#)

Caption: Drug discovery workflow utilizing the title compound.

## Safety and Handling

**2,6-Dimethoxybenzonitrile** is harmful if swallowed, in contact with skin, or if inhaled.[10][22] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. In case of contact, wash the affected area with copious amounts of water. Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

## Conclusion

**2,6-Dimethoxybenzonitrile** is a valuable and versatile intermediate in organic synthesis. This guide has provided a detailed summary of its physical and chemical properties, comprehensive spectroscopic data, and reliable synthetic protocols. Its utility as a scaffold for the synthesis of potentially bioactive molecules underscores its importance for researchers in the field of drug discovery and medicinal chemistry. Further exploration of the biological activities of novel compounds derived from this scaffold may lead to the development of new therapeutic agents.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. rsc.org [rsc.org]
- 2. 2,6-Dimethoxybenzonitrile [webbook.nist.gov]
- 3. spectrabase.com [spectrabase.com]
- 4. Interpreting Infrared Spectra - Specac Ltd [specac.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. PubChemLite - 2,6-dimethoxybenzonitrile (C<sub>9</sub>H<sub>9</sub>NO<sub>2</sub>) [pubchemlite.lcsb.uni.lu]
- 7. che.hw.ac.uk [che.hw.ac.uk]
- 8. faculty.ksu.edu.sa [faculty.ksu.edu.sa]
- 9. uanlch.vscht.cz [uanlch.vscht.cz]
- 10. chemguide.co.uk [chemguide.co.uk]
- 11. uni-saarland.de [uni-saarland.de]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. benchchem.com [benchchem.com]
- 14. arborpharmchem.com [arborpharmchem.com]
- 15. bocsci.com [bocsci.com]
- 16. Intermediates for the pharmaceutical industry - Evonik Industries [healthcare.evonik.com]
- 17. researchgate.net [researchgate.net]

- 18. Synthesis, Biological Activities and Docking Studies of Novel 4-(Arylaminomethyl)benzamide Derivatives as Potential Tyrosine Kinase Inhibitors [mdpi.com]
- 19. Frontiers | In silico Methods for Design of Kinase Inhibitors as Anticancer Drugs [frontiersin.org]
- 20. Design, synthesis, and evaluation of indolinones as triple angiokinase inhibitors and the discovery of a highly specific 6-methoxycarbonyl-substituted indolinone (BIBF 1120) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. mdpi.com [mdpi.com]
- 22. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Dimethoxybenzonitrile (CAS: 16932-49-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106112#2-6-dimethoxybenzonitrile-cas-number-16932-49-3]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)